

# C.I. Acid yellow 42 chemical structure and properties

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## Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B12374769

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## An In-depth Technical Guide to C.I. Acid Yellow 42

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**C.I. Acid Yellow 42**, also known by its Colour Index number 22910, is a synthetic dye belonging to the disazo class of compounds. It is widely utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon. Its popularity stems from its vibrant yellow hue, good solubility in water, and effective dyeing properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and applications of **C.I. Acid Yellow 42**, tailored for a scientific audience.

### Chemical Structure and Identification

**C.I. Acid Yellow 42** is a sodium salt of a complex aromatic sulfonic acid. Its chemical identity is well-defined by various nomenclature and registry systems.

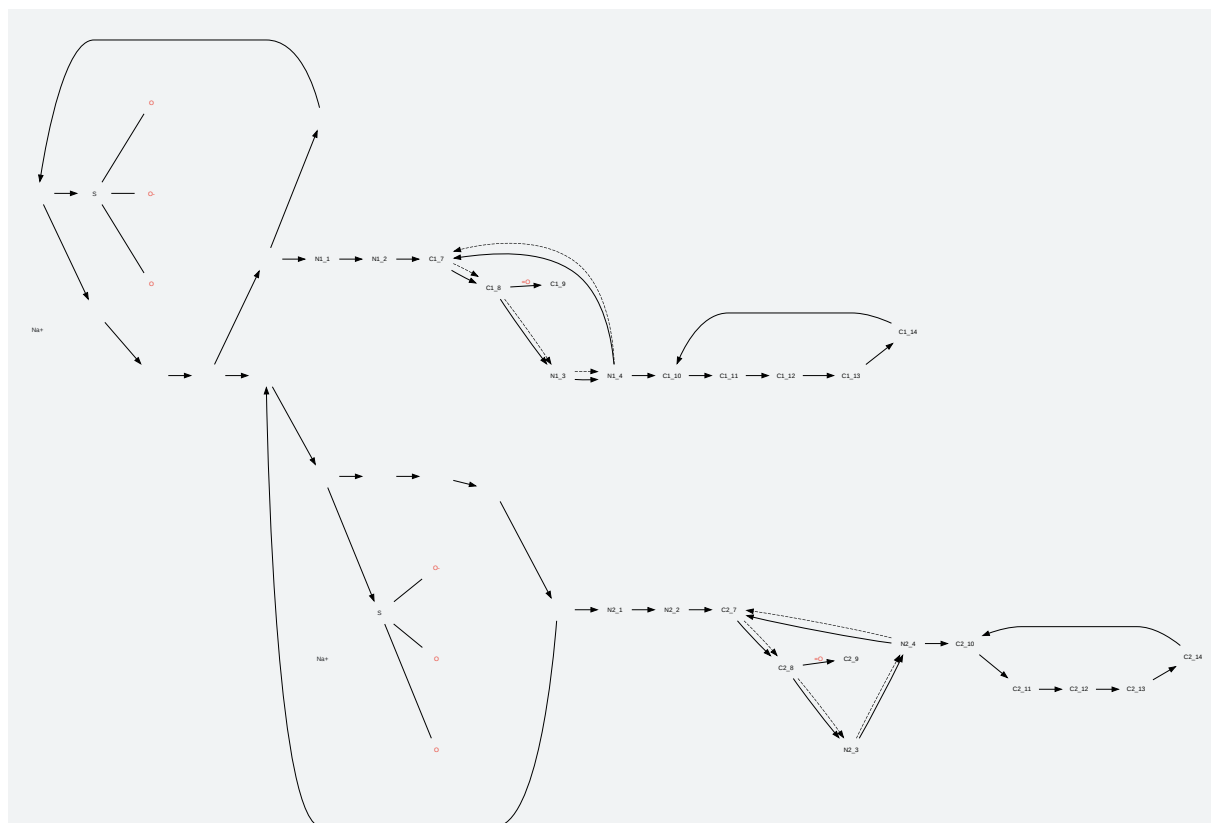
Systematic Name: disodium 4,4'-bis[(E)-(3-methyl-5-oxo-1-phenyl-4,5-dihydro-1H-pyrazol-4-yl)diazenyl][1,1'-biphenyl]-2,2'-disulfonate[1]

CAS Registry Number: 6375-55-9[2]

Molecular Formula:  $\text{C}_{32}\text{H}_{24}\text{N}_8\text{Na}_2\text{O}_8\text{S}_2$  [2]

Molecular Weight: 758.69 g/mol [2]

Below is a diagram illustrating the chemical structure of **C.I. Acid Yellow 42**.



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Caption: Chemical structure of **C.I. Acid Yellow 42**.

## Physicochemical Properties

A summary of the key physicochemical properties of **C.I. Acid Yellow 42** is presented in the table below for easy reference.

Property	Value	Reference
Physical State	Bright yellow powder	[3]
Molecular Weight	758.69 g/mol	[2]
Density	1.617 g/cm <sup>3</sup> (at 20 °C)	N/A
Solubility		
In Water	17.27 g/L (at 20 °C)	N/A
In Ethanol	Soluble (lemon yellow solution)	[3]
In Acetone	Slightly soluble	[3]
Melting Point	Not available	
Boiling Point	Not available	

## Spectroscopic Data

Detailed spectroscopic data for **C.I. Acid Yellow 42** is crucial for its identification and characterization. While comprehensive peer-reviewed spectral analyses are not readily available in the public domain, typical spectral characteristics for disazo dyes containing pyrazolone moieties can be inferred.

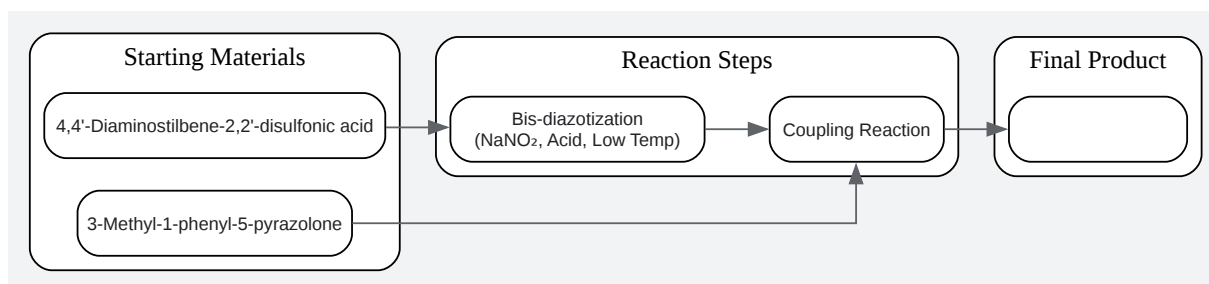
- **UV-Visible Spectroscopy:** The UV-Vis spectrum in an aqueous solution is expected to show a major absorption band in the visible region, responsible for its yellow color. The position of the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) is influenced by the solvent and pH.
- **Infrared (IR) Spectroscopy:** The IR spectrum would exhibit characteristic absorption bands corresponding to its functional groups. Key expected peaks include those for S=O stretching from the sulfonate groups, N=N stretching of the azo groups, C=O stretching from the pyrazolone rings, and various aromatic C-H and C=C stretching vibrations.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy would provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule, confirming the complex aromatic and heterocyclic structure.

## Synthesis

The synthesis of **C.I. Acid Yellow 42** involves a two-step diazotization and coupling reaction.

Manufacturing Process Outline:

- **Diazotization:** The process begins with the bis-diazotization of 4,4'-diaminostilbene-2,2'-disulfonic acid. This is typically carried out in an acidic medium with sodium nitrite at low temperatures to form a stable tetraazonium salt.
- **Coupling:** The resulting tetraazonium salt is then coupled with two equivalents of 3-methyl-1-phenyl-5-pyrazolone. This electrophilic substitution reaction occurs at the active methylene group of the pyrazolone ring, leading to the formation of the disazo dye.



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Caption: Synthesis workflow for **C.I. Acid Yellow 42**.

Experimental Protocol (General):

A detailed, validated experimental protocol for the synthesis of **C.I. Acid Yellow 42** is not publicly available. However, a general procedure based on the known chemistry of azo dye synthesis would involve the slow addition of a cold solution of sodium nitrite to a cold, acidic suspension of 4,4'-diaminostilbene-2,2'-disulfonic acid. The resulting tetraazonium salt solution would then be slowly added to a basic solution of 3-methyl-1-phenyl-5-pyrazolone, maintaining a low temperature to control the coupling reaction. The final product would be precipitated, filtered, washed, and dried.

## Applications and Experimental Protocols

**C.I. Acid Yellow 42** is primarily used for dyeing protein and polyamide fibers. The application process typically involves an acidic dyebath to promote the electrostatic interaction between the anionic dye molecules and the cationic sites on the fibers.

### Dyeing of Wool

Experimental Protocol:

- **Scouring:** The wool material is first scoured to remove any impurities by washing with a non-ionic detergent.
- **Dye Bath Preparation:** A dyebath is prepared with a specific liquor-to-goods ratio (e.g., 40:1). The required amount of **C.I. Acid Yellow 42** (e.g., 1-3% on weight of fiber), a leveling agent, and an acid (e.g., acetic acid or formic acid) to achieve a pH of 4.5-5.5 are added.
- **Dyeing Process:** The scoured wool is introduced into the dyebath at a low temperature (e.g., 40°C). The temperature is gradually raised to the boil (98-100°C) over 30-45 minutes and maintained for 45-60 minutes with gentle agitation.
- **Rinsing and Drying:** After dyeing, the material is rinsed thoroughly with warm and then cold water and dried.

### Dyeing of Silk

Experimental Protocol:

- **Degumming:** Raw silk is degummed to remove sericin by treating it with a mild alkaline soap solution.
- **Dye Bath Preparation:** A dyebath is prepared similarly to that for wool, often with the addition of Glauber's salt as a leveling agent. The pH is typically adjusted to a slightly acidic range.[4]
- **Dyeing Process:** The silk is introduced into the dyebath at a low temperature, and the temperature is gradually raised to 85-90°C and held for 45-60 minutes.[4]
- **Rinsing and Drying:** The dyed silk is rinsed thoroughly and dried away from direct sunlight.

## Dyeing of Nylon

### Experimental Protocol:

- **Scouring:** The nylon fabric is scoured to remove any finishes or oils.
- **Dye Bath Preparation:** An acidic dyebath is prepared, similar to that for wool.
- **Dyeing Process:** The dyeing is typically carried out at a temperature near the boil for 30-60 minutes.<sup>[5]</sup><sup>[6]</sup> The pH control is crucial for achieving level dyeing and good exhaustion of the dye.<sup>[6]</sup>
- **Rinsing and Drying:** The dyed nylon is rinsed and dried.

## Toxicology and Safety

The safety of **C.I. Acid Yellow 42** is an important consideration for its handling and application.

### Human Health:

- **Acute Toxicity:** Safety data sheets indicate that **C.I. Acid Yellow 42** is harmful if swallowed and may cause skin irritation.<sup>[7]</sup> Specific LD50 (oral, dermal) and LC50 (inhalation) values are not readily available in public literature.<sup>[7]</sup><sup>[8]</sup>
- **Irritation:** It may cause eye and skin irritation upon contact.<sup>[7]</sup>
- **Sensitization:** There is a potential for allergic skin reaction (sensitization).<sup>[8]</sup>
- **Carcinogenicity, Mutagenicity, and Reproductive Toxicity:** There is no conclusive data available to classify **C.I. Acid Yellow 42** as a carcinogen, mutagen, or reproductive toxin.<sup>[7]</sup><sup>[8]</sup>

### Environmental Fate:

- **Ecotoxicity:** Specific ecotoxicity data (e.g., LC50 for aquatic organisms) for **C.I. Acid Yellow 42** is not widely reported.<sup>[9]</sup> As with many synthetic dyes, its release into the environment should be minimized.

- **Persistence and Degradability:** Information on the biodegradability of **C.I. Acid Yellow 42** is limited. Azo dyes, in general, can be persistent in the environment and may require specific treatment methods for their removal from wastewater.

#### Handling and Storage:

- **Personal Protective Equipment (PPE):** When handling the powdered dye, it is essential to use appropriate PPE, including safety goggles, gloves, and a dust mask, to avoid contact and inhalation.
- **Storage:** The dye should be stored in a cool, dry, well-ventilated area in a tightly sealed container.

## Conclusion

**C.I. Acid Yellow 42** is a chemically well-defined and industrially significant disazo dye. Its utility in dyeing protein and polyamide fibers is well-established. This guide has provided a detailed overview of its chemical structure, physicochemical properties, synthesis, and application protocols. While there is a need for more publicly available, in-depth spectroscopic and toxicological data, the information presented here serves as a valuable resource for researchers, scientists, and professionals in related fields. Further research into the detailed reaction kinetics, spectral properties, and a comprehensive toxicological profile would be beneficial for a more complete understanding of this compound.

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